

Essential Safety and Operational Guidance for Handling Ammonium Tetrathiotungstate

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Compound of Interest

Compound Name: AMMONIUM
TETRATHIOTUNGSTATE

Cat. No.: B577188

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds. This document provides immediate and essential safety and logistical information for the handling of **Ammonium Tetrathiotungstate**, including detailed operational and disposal plans.

Ammonium tetrathiotungstate ((NH₄)₂WS₄) is a yellow-orange crystalline powder with a characteristic rotten odor.[1] It is recognized as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[1][2][3][4][5] Due to its heat-sensitive and hygroscopic nature, careful handling and storage are crucial to maintain its stability and prevent hazardous reactions.[4][6][7][8]

Hazard Identification and Classification

Understanding the specific hazards associated with **Ammonium Tetrathiotungstate** is the first step in safe handling.

Hazard Classification	GHS Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.[1][2][3][4][5]
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation.[1][2][3][4][5]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation.[1][2][3][4][5]

Operational Plan: Safe Handling Protocol

A systematic approach to handling **Ammonium Tetrathiotungstate** is essential to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical. The following table summarizes the recommended PPE for handling this compound.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety goggles or a face shield	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3] Tight-sealing goggles are recommended.[6]
Skin	Chemical-resistant gloves and protective clothing	Nitrile rubber gloves with a minimum thickness of 0.11 mm are suitable, offering a permeation time of over 480 minutes.[1] Wear a lab coat or chemical-resistant suit to prevent skin contact.[6][9]
Respiratory	Dust mask or respirator	For operations that may generate dust, a NIOSH-approved N95 dust mask or a P1 (EN 143) particulate filter respirator is necessary.[1][8] In case of fire or high concentrations of dust, a self-contained breathing apparatus (SCBA) is required.[3][4][7]

Engineering Controls

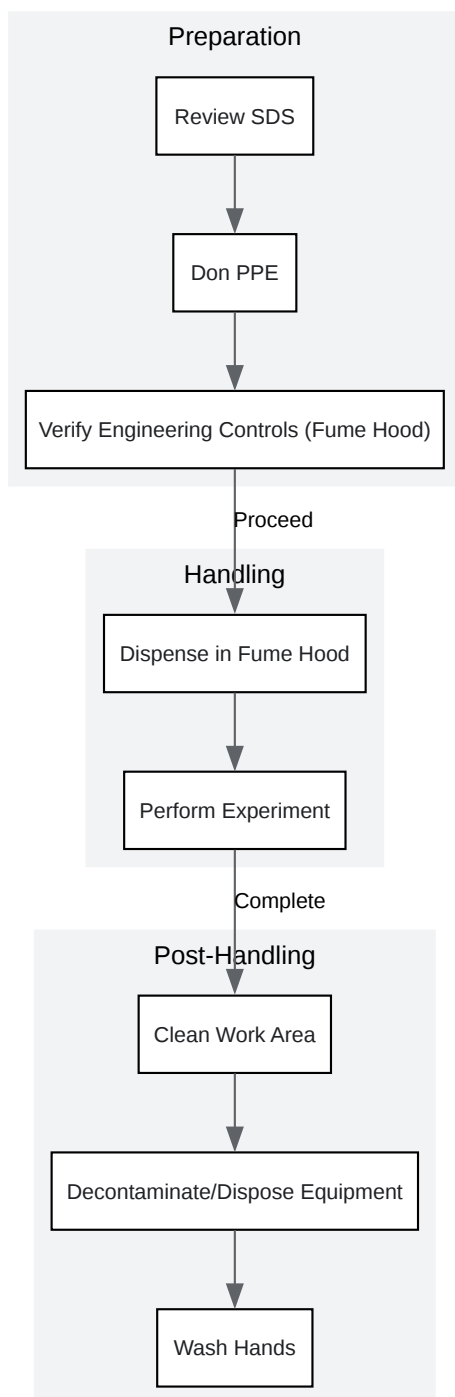
To further reduce the risk of exposure, the following engineering controls should be in place:

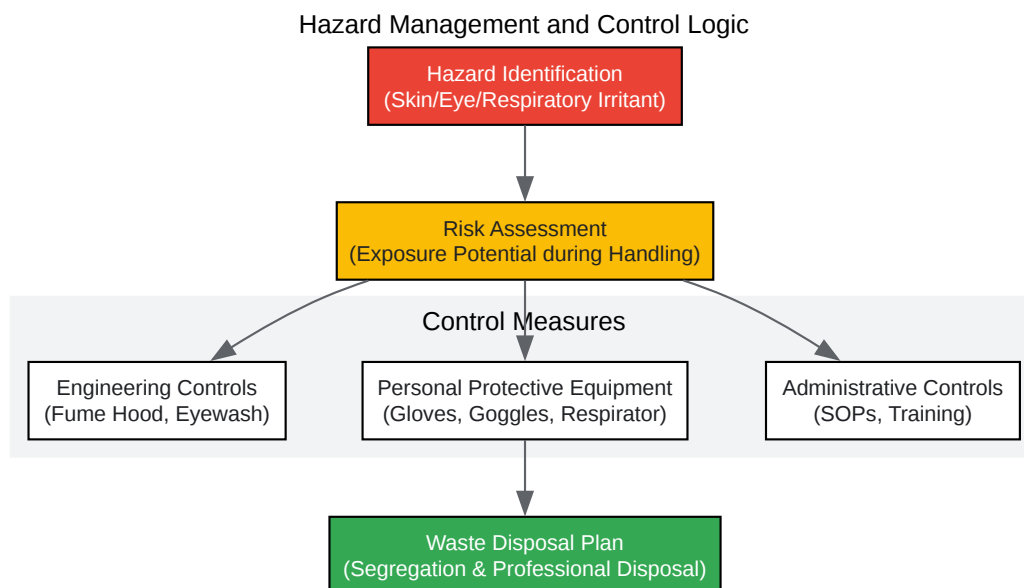
- Ventilation: Always handle **Ammonium Tetrathiotungstate** in a well-ventilated area. A chemical fume hood is highly recommended to control dust and vapors.[3][7][8]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[3][6]

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is correctly worn and that engineering controls are functioning properly. Read the Safety Data Sheet (SDS) thoroughly.
- Dispensing: Carefully weigh and dispense the powder in a chemical fume hood to minimize dust generation. Use appropriate tools to handle the material.
- During Operation: Avoid any contact with skin and eyes.[3][7][8] Do not breathe in the dust.
[1][3]
- Post-Operation: Thoroughly clean the work area. Decontaminate or dispose of any contaminated tools and equipment according to the disposal plan.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[1]

Safe Handling Workflow for Ammonium Tetrathiotungstate





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